Foundational Principles: Physicochemical Profile and Solubility Prediction

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Compound of Interest

Compound Name:	*4-Chloro-2-iodoanisole*
CAS No.:	*52807-27-9*
Cat. No.:	*B1363977*

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Understanding the solubility of a compound begins with a thorough analysis of its molecular structure and resulting physical properties. **4-Chloro-2-iodoanisole** (C_7H_6ClIO) is a substituted aromatic ether. Its structure dictates its interaction with solvent molecules, governed by the principle of "like dissolves like."[2]

The molecule's key features include:

- A large, nonpolar aromatic ring: The benzene core, substituted with a chlorine and a large iodine atom, creates a significant nonpolar surface area. This region will readily interact with nonpolar solvents through van der Waals forces.
- A polar ether group ($-OCH_3$): The methoxy group introduces a polar C-O bond and a dipole moment, allowing for dipole-dipole interactions with polar solvents. However, it is a weak hydrogen bond acceptor and lacks a hydrogen bond donor.

This duality suggests that **4-Chloro-2-iodoanisole** will exhibit a range of solubilities depending on the solvent's polarity. We can predict its behavior as follows:

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- High Solubility: Expected in nonpolar aromatic solvents (e.g., toluene, benzene) and halogenated hydrocarbons (e.g., dichloromethane, chloroform) due to similar intermolecular forces. Also likely soluble in polar aprotic solvents (e.g., THF, Ethyl Acetate, Acetone) that can engage in dipole-dipole interactions without the energetic penalty of disrupting a strong hydrogen-bonding network. One supplier explicitly notes its solubility in methanol.[3]
- Moderate to Low Solubility: Expected in polar protic solvents like ethanol and isopropanol. While the ether can accept hydrogen bonds, the large nonpolar body of the molecule must disrupt the solvent's strong hydrogen-bonding network, which is energetically unfavorable.
- Insolubility: Expected in highly polar, hydrogen-bonding solvents like water. The energy required to break the strong water-water hydrogen bonds is not compensated by the weak interactions with the solute. This is consistent with the behavior of similar compounds like 4-iodoanisole, which is insoluble in water.[4][5]

A summary of its key properties is presented below.

Table 1: Physicochemical Properties of **4-Chloro-2-iodoanisole**

Property	Value	Source
Molecular Formula	**C_7H_6ClIO**	**[1][6]**
Molecular Weight	268.48 g/mol	[6]
Appearance	Pale Yellow Liquid	[1]
Melting Point	48 °C	[3]
Boiling Point	133-135 °C (at 15 mmHg)	[3]

| IUPAC Name | 4-chloro-2-iodo-1-methoxybenzene |[6] |

Experimental Workflow I: Rapid Qualitative Solubility Assessment

For many applications, such as selecting a solvent for thin-layer chromatography (TLC) or a preliminary reaction screen, a rapid, qualitative assessment is sufficient. This protocol provides

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a systematic approach to determine if a compound is soluble, partially soluble, or insoluble in a given solvent.[7][8]

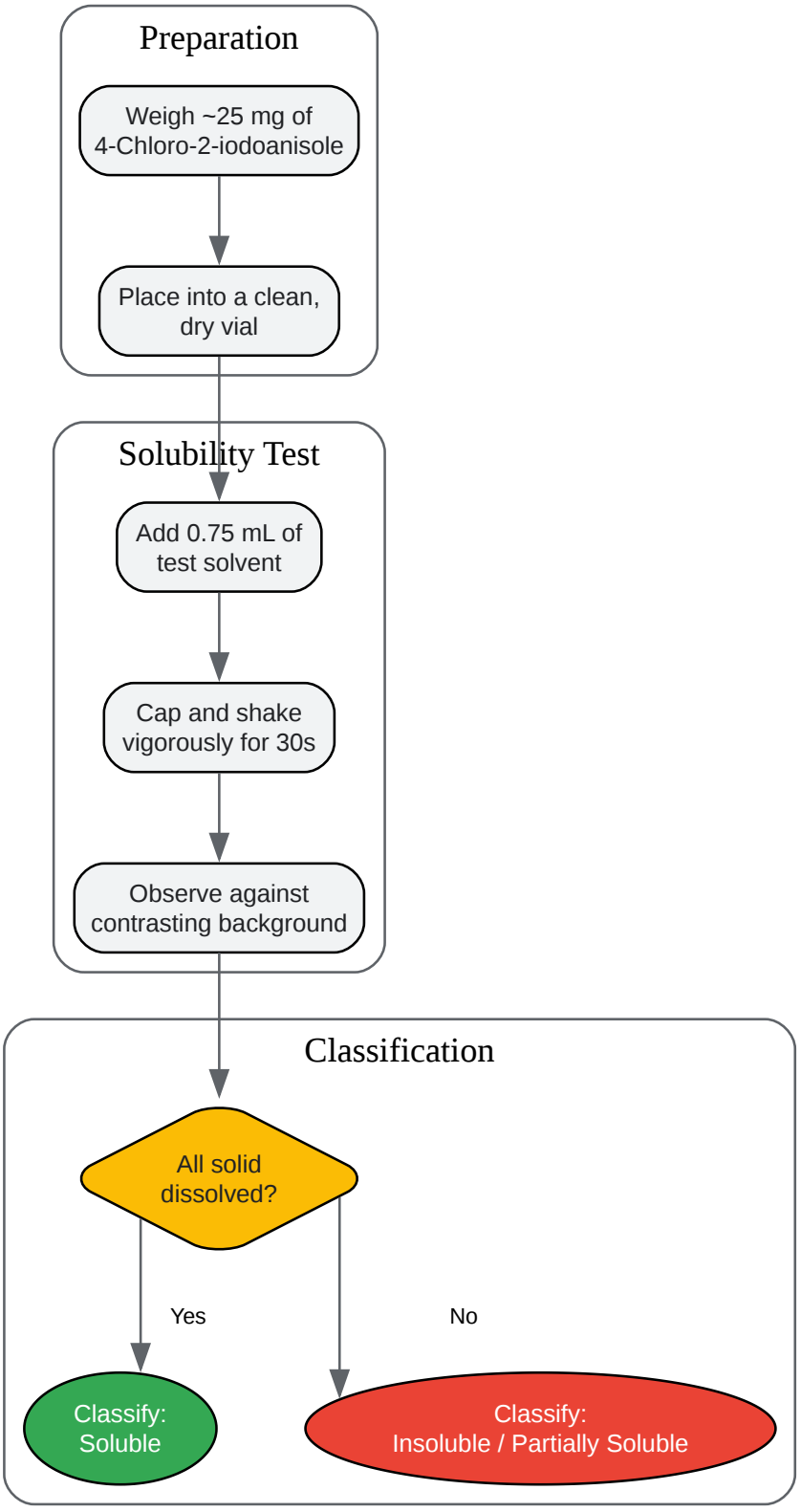
Causality in Experimental Design

The choice of using a small, fixed ratio of solute to solvent (e.g., ~25 mg in 0.75 mL) provides a consistent baseline for comparison across different solvents.[7] Vigorous shaking is essential to break up solute aggregates and maximize the surface area available for solvation, ensuring that the observation is not limited by poor mixing kinetics.

Step-by-Step Protocol

- Preparation: Aliquot approximately 25 mg of **4-Chloro-2-iodoanisole** into a clean, dry 1-dram vial or small test tube.
- Solvent Addition: Add 0.75 mL of the chosen organic solvent to the vial in three 0.25 mL portions.
- Agitation: After each addition, cap the vial and shake vigorously for 30 seconds. Observe the solution against a contrasting background.
- Observation:
  - Soluble: The solid completely dissolves, leaving a clear, homogenous solution with no visible particles.
  - Partially Soluble: Some of the solid dissolves, but undissolved particles remain, even after vigorous shaking. The solution may appear cloudy.
  - Insoluble: The solid does not appear to dissolve at all, and particles remain suspended or settled at the bottom.[9]
- Recording: Record the observation for each solvent tested.

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Caption: Workflow for qualitative solubility assessment.

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Experimental Workflow II: Quantitative Solubility Determination via the Shake-Flask Method

For applications requiring precise concentration data, such as process chemistry, formulation development, or physicochemical modeling, a quantitative method is necessary. The isothermal shake-flask method is a reliable and widely accepted technique for determining the equilibrium solubility of a compound.[2]

Trustworthiness Through Self-Validation

This protocol is designed to be self-validating by ensuring that a true equilibrium is reached and accurately measured. Key validation points include:

- Excess Solid: The presence of undissolved solid throughout the experiment confirms that the solution is saturated.
- Equilibration Time: Allowing sufficient time (24-72 hours) with constant agitation ensures the system reaches thermodynamic equilibrium. This can be verified by taking measurements at different time points (e.g., 24h and 48h) and confirming the solubility value does not change.
- Temperature Control: A constant temperature is paramount, as solubility is highly temperature-dependent. Using a temperature-controlled incubator or water bath is non-negotiable for accurate results.[2]
- Filtration: Using a sub-micron syringe filter (e.g., 0.22 µm PTFE) is critical to remove all undissolved microparticulates, which would otherwise lead to an overestimation of solubility.

Step-by-Step Protocol

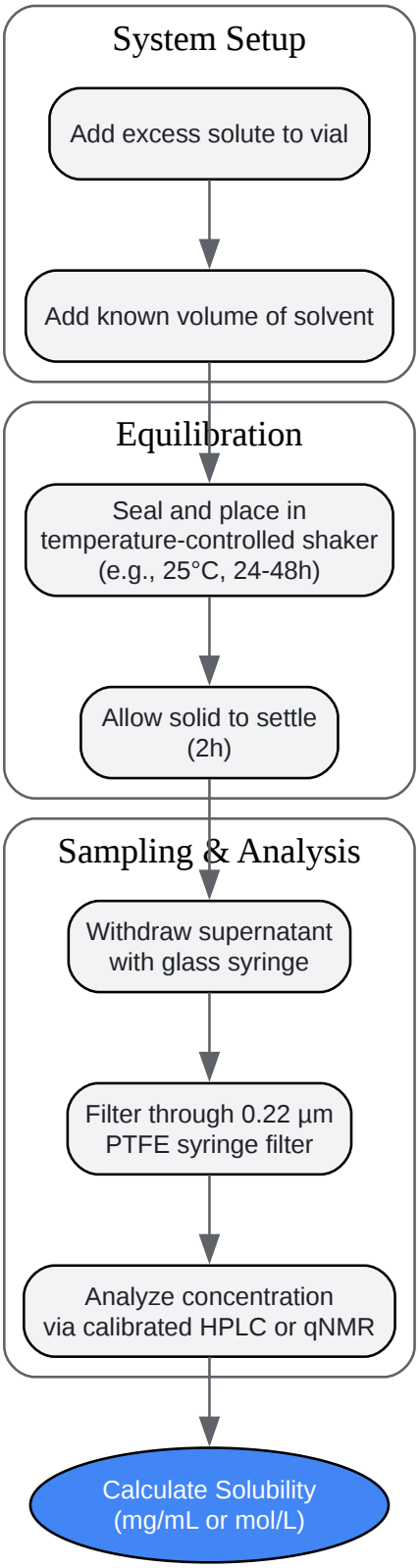
- Preparation: Add an excess amount of **4-Chloro-2-iodoanisole** (e.g., 100 mg) to a 4-mL glass vial. The amount should be enough to ensure that solid material remains undissolved at equilibrium.
- Solvent Addition: Add a known volume of the desired solvent (e.g., 2.0 mL).
- Equilibration: Seal the vial tightly and place it in a temperature-controlled shaker or incubator set to the desired temperature (e.g., 25 °C). Agitate the vial for at least 24 hours to ensure

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equilibrium is reached.

- Phase Separation: After equilibration, allow the vial to stand undisturbed in the incubator for at least 2 hours to let the excess solid settle.
- Sampling: Carefully withdraw a sample from the clear supernatant using a glass syringe. Avoid disturbing the solid at the bottom.
- Filtration: Immediately attach a 0.22 µm chemical-resistant syringe filter (e.g., PTFE) to the syringe and filter the solution into a clean, pre-weighed analysis vial. This step is critical to remove any remaining solid particles.
- Analysis:
  - Accurately determine the concentration of **4-Chloro-2-iodoanisole** in the filtered sample using a pre-calibrated analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection or quantitative Nuclear Magnetic Resonance (qNMR).
  - Prepare a calibration curve using standards of known concentrations to ensure analytical accuracy.
- Calculation: Convert the measured concentration into the desired units (e.g., mg/mL, mol/L, or g/100g).

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Caption: Workflow for quantitative shake-flask solubility determination.

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Data Presentation and Application

The data generated from the quantitative protocol should be compiled into a clear, structured table for easy comparison. This data is invaluable for making informed decisions in the laboratory.

Table 2: Hypothetical Solubility Data for **4-Chloro-2-iodoanisole** at 25 °C

Solvent	Solvent Class	Predicted Solubility	Quantitative Solubility (mg/mL)
Hexane	**Nonpolar**	**Moderate**	**Experimental Value**
Toluene	Aromatic	High	Experimental Value
Dichloromethane	Halogenated	High	Experimental Value
Diethyl Ether	Ether	High	Experimental Value
Ethyl Acetate	Ester	High	Experimental Value
Acetone	Ketone	High	Experimental Value
Acetonitrile	Nitrile	Moderate	Experimental Value
Methanol	Polar Protic	Moderate	Experimental Value

| Water | Polar Protic | Insoluble | Experimental Value |

Practical Applications:

- Reaction Chemistry: A chemist can use this table to select a solvent that will fully dissolve both **4-Chloro-2-iodoanisole** and other reagents at the desired reaction temperature, ensuring a homogenous reaction mixture. For example, high solubility in toluene makes it an excellent candidate for Suzuki or Heck cross-coupling reactions.
- Purification: Knowledge of differential solubility is the cornerstone of recrystallization. To purify **4-Chloro-2-iodoanisole**, one would seek a solvent system where it is highly soluble at an elevated temperature but poorly soluble at low temperatures (e.g., a toluene/hexane mixture).

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- Formulation: In drug development, solubility data is critical for creating stable liquid formulations. Understanding the solubility limit in various pharmaceutically acceptable solvents is a required first step.

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